

Technical Support Center: Purification of 1,2-Butadiene from C4 Cracker Streams

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Compound of Interest

Compound Name: 1,2-Butadiene

Cat. No.: B1212224

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working on the purification of **1,2-butadiene** from C4 cracker streams.

Frequently Asked Questions (FAQs)

Q1: What is the primary challenge in separating **1,2-butadiene** from C4 cracker streams?

The main challenge lies in the close boiling points of the various C4 isomers present in the stream, such as 1,3-butadiene, 1-butene, and isobutene.^{[1][2]} The similarity in volatilities makes conventional distillation an inefficient and energy-intensive method for achieving high-purity separation.^{[1][3][4]}

Q2: What is the most common industrial method for purifying butadiene from C4 streams?

Extractive distillation is the most widely used industrial method.^{[1][3][4][5]} This process involves introducing a selective solvent with a high boiling point that alters the relative volatilities of the C4 components, facilitating their separation.^[6]

Q3: What are the common solvents used in the extractive distillation of butadiene?

Commonly used solvents include N-methyl-2-pyrrolidone (NMP), dimethylformamide (DMF), and acetonitrile (ACN).^{[1][3]} NMP is often favored in industrial applications due to its high selectivity and operational stability.^[3]

Q4: Is **1,2-butadiene** typically a desired product or an impurity in C4 stream processing?

In the context of large-scale petrochemical production, **1,2-butadiene** is primarily considered an impurity that needs to be removed from the main product, 1,3-butadiene.[7][8][9] The final purification stages often involve a distillation column to separate the desired 1,3-butadiene (overhead product) from the heavier **1,2-butadiene** (bottoms product).[7][8] However, high-purity **1,2-butadiene** is also produced as a specialty chemical for use as a process additive in the manufacturing of certain synthetic rubbers and as an intermediate in fine chemical synthesis.[10][11]

Q5: What is a "popcorn polymer" and how does it affect the purification process?

"Popcorn polymer" is a solid, cross-linked polymer of butadiene that can form in stagnant areas of the processing equipment.[12][13] Its formation is a significant cause of fouling in distillation columns and associated equipment, leading to increased pressure drop, reduced efficiency, and in severe cases, equipment damage and unplanned shutdowns.[12][14]

Troubleshooting Guide

Problem 1: Off-Spec Final Product Purity (e.g., high levels of **1,2-butadiene** in 1,3-butadiene product)

Possible Cause	Troubleshooting Steps
Incorrect Solvent-to-Feed Ratio	<ul style="list-style-type: none">- Verify that the solvent circulation rate is appropriate for the current feed rate and composition. An insufficient solvent ratio can lead to poor separation efficiency.[3][15]- For turndown operations (lower than design feed rates), the solvent-to-feed ratio may need to be increased to maintain purity.[15]
Improper Reflux Ratio	<ul style="list-style-type: none">- Check and adjust the reflux ratio in the extractive distillation and final purification columns. An incorrect reflux ratio can lead to incomplete separation of close-boiling isomers. <p>[3]</p>
Fluctuations in Feed Composition	<ul style="list-style-type: none">- Analyze the feed stream to identify any significant changes in the concentration of key components. Adjust operating parameters, such as solvent flow and reboiler duty, to compensate for feed variations.
Column Internals Malfunction (Flooding/Weeping)	<ul style="list-style-type: none">- Monitor the pressure drop across the distillation columns. A sudden increase may indicate flooding, while a significant decrease could suggest weeping.[16]- Flooding can be caused by excessive vapor flow or liquid rates, while weeping can result from low vapor flow. Adjust reboiler duty and feed/reflux rates accordingly.[16]
Solvent Degradation	<ul style="list-style-type: none">- Analyze the solvent for degradation products, which can reduce its selectivity and efficiency. Increase the solvent purification rate if necessary.

Problem 2: Low Recovery of Desired Butadiene Product

Possible Cause	Troubleshooting Steps
Sub-optimal Operating Temperatures	<ul style="list-style-type: none">- Verify the temperature profile across the distillation columns. Incorrect temperatures can shift the vapor-liquid equilibrium and lead to product loss in the raffinate or bottoms streams.
Incorrect Operating Pressure	<ul style="list-style-type: none">- Check the operating pressure of the columns. Deviations from the optimal pressure can affect the relative volatilities of the components.
Fouling of Column Internals or Heat Exchangers	<ul style="list-style-type: none">- Monitor for a gradual increase in pressure drop and a decrease in heat transfer efficiency. Fouling can lead to poor separation and product loss.[14]- If fouling is suspected, a shutdown for cleaning may be necessary. Implementing an antifouulant program can help mitigate future issues.
Inaccurate Level Control	<ul style="list-style-type: none">- Ensure that the liquid levels in the column sumps and reflux drums are properly maintained. Incorrect levels can disrupt the column's hydraulic balance and separation efficiency.

Problem 3: Equipment Fouling and High-Pressure Drop

Possible Cause	Troubleshooting Steps
Polymer ("Popcorn") Formation	<ul style="list-style-type: none">- Minimize stagnant zones in piping and equipment where butadiene can polymerize.[12]- Ensure that polymerization inhibitors are being injected at the correct dosage and locations.- Avoid the introduction of oxygen, which can initiate polymerization.[12]
Solvent Degradation Products	<ul style="list-style-type: none">- Maintain the solvent purification unit at optimal performance to remove degradation byproducts that can contribute to fouling.[17][18][19]
Corrosion	<ul style="list-style-type: none">- Monitor for signs of corrosion, as corrosion products can contribute to fouling. Ensure that materials of construction are appropriate for the process conditions and that corrosion inhibitors are used if necessary.
Contaminants in the Feed Stream	<ul style="list-style-type: none">- Analyze the feed for contaminants that could contribute to fouling and consider upstream treatment if necessary.

Data Presentation

Table 1: Typical Operating Parameters and Product Specifications for Butadiene Extractive Distillation

Parameter	Typical Value/Range	Reference
Feed Composition		
1,3-Butadiene	40 - 55 wt%	[2]
1-Butene, 2-Butenes, Isobutene	Varies with cracker feedstock	
1,2-Butadiene	< 1%	
Acetylenes (Vinyl, Ethyl, Methyl)	Trace amounts	
Extractive Distillation (NMP Solvent)		
Solvent-to-Feed Ratio (wt/wt)	6 - 7 (normal operation) 10 - 11 (turndown operation)	[15]
Reflux Ratio	~4.2	[3]
Column Top Pressure	~490 kPa	[20]
Column Bottom Pressure	~510 kPa	[20]
Solvent Inlet Temperature	~42 °C	[20]
Product Specifications		
1,3-Butadiene Purity	> 99.7%	[21]
1,3-Butadiene Recovery	> 98%	[3][21]

Experimental Protocols

Protocol 1: Extractive Distillation for the Removal of **1,2-Butadiene** from a Crude C4 Stream

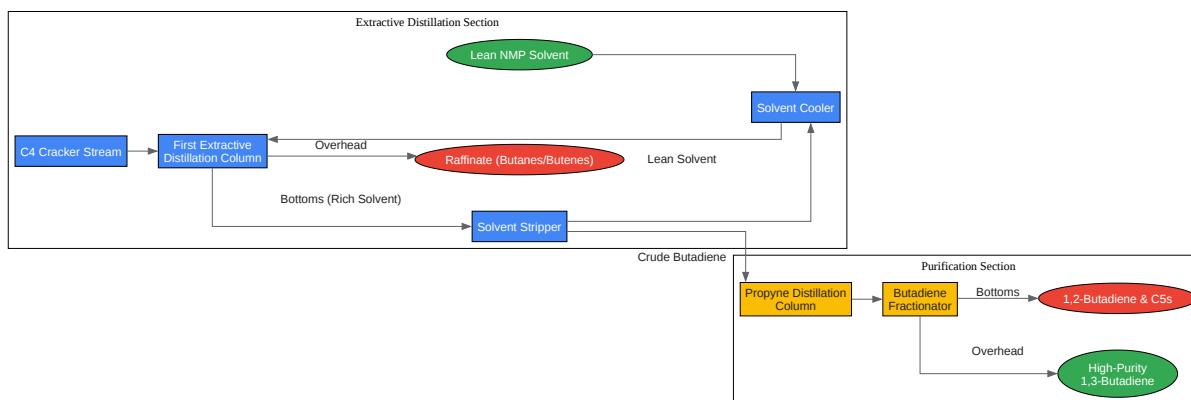
Objective: To separate 1,3-butadiene from a mixed C4 stream containing **1,2-butadiene** and other isomers using extractive distillation with NMP as the solvent.

Methodology:

- Feed Preparation: A crude C4 stream is vaporized before being fed into the first extractive distillation column.[22]
- First Extractive Distillation:
 - The vaporized C4 feed is introduced into the middle section of the first extractive distillation column.
 - Lean NMP solvent is fed to the top of the column.
 - The less soluble components, primarily butanes and butenes, are removed as the overhead product (raffinate).[8]
 - The solvent, now rich in butadiene and more soluble acetylenes, is collected from the bottom of the column.
- Solvent Stripping:
 - The rich solvent from the first column is sent to a stripping column.
 - The dissolved hydrocarbons are stripped from the solvent. The stripped, lean solvent is then cooled and recycled back to the first column.[9]
 - The overhead stream from the stripper, which is crude butadiene, is sent for further purification.
- Second Extractive Distillation (Optional, for high acetylene content):
 - The crude butadiene stream is fed to a second extractive distillation column where fresh solvent is used to remove the more soluble acetylenic components.[22]
- Final Distillation (Butadiene Fractionator):
 - The crude butadiene is fed into a final distillation column.
 - High-purity 1,3-butadiene is collected as the overhead product.

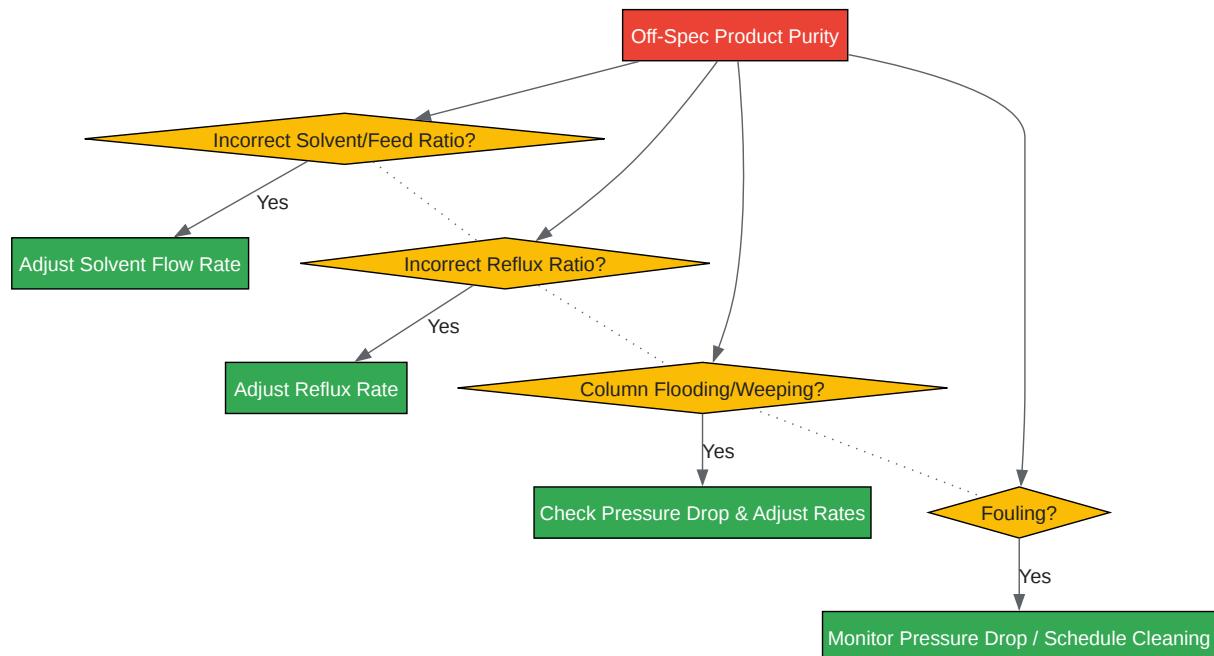
- **1,2-butadiene**, along with other heavier components, is removed as the bottom product.
[\[7\]](#)[\[8\]](#)

Visualizations



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Caption: Workflow for the purification of 1,3-butadiene from C4 streams.



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Caption: Troubleshooting logic for off-spec product purity issues.

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